

Application Note: Preparation of Z-VEID-FMK Stock Solution in DMSO

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Compound of Interest		
Compound Name:	Z-VEID-FMK	
Cat. No.:	B1150351	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Z-VEID-FMK is a highly selective and irreversible inhibitor of caspase-6, a key enzyme involved in the execution phase of apoptosis.[1] As a cell-permeable peptide, it is an essential tool for studying the roles of caspase-6 in programmed cell death, neurodegenerative diseases, and other cellular processes.[2][3][4][5] Proper preparation and storage of a stock solution are critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **Z-VEID-FMK** in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key properties of **Z-VEID-FMK** relevant to the preparation of a stock solution.



Parameter	Value	Source(s)
Molecular Weight	652.7 g/mol	
Appearance	Solid	[4]
Solvent	DMSO (Dimethyl Sulfoxide)	[1][4]
Solubility in DMSO	≥ 250 mg/mL (approximately 383 mM)	[1]
Recommended Stock Concentration	10 mM - 50 mM	
Storage of Solid	-20°C under desiccating conditions	[2]
Storage of Stock Solution	Aliquoted at -20°C; avoid repeated freeze-thaw cycles. Stable for up to 3 months.	[2][3][5]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **Z-VEID-FMK** in DMSO.

Materials:

- **Z-VEID-FMK** solid powder
- Anhydrous or high-purity DMSO (use a new, unopened bottle to avoid hygroscopic effects which can reduce solubility)[1][6][7]
- Microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, to aid dissolution)[1][5]



Procedure:

- Equilibration: Before opening, allow the vial of **Z-VEID-FMK** powder to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **Z-VEID-FMK** powder. For example, to prepare a stock solution from 1 mg of the compound.
- Calculation of DMSO Volume: Use the following formula to calculate the volume of DMSO required to achieve the desired stock concentration:

Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))

Example for preparing a 10 mM stock solution from 1 mg of **Z-VEID-FMK**:

- \circ Mass = 1 mg = 0.001 g
- Concentration = 10 mM = 0.010 mol/L
- Molecular Weight = 652.7 g/mol

Volume (L) = 0.001 g / (0.010 mol/L * 652.7 g/mol) = 0.0001532 L = 153.2 μ L

Therefore, you will need to add 153.2 μL of DMSO to 1 mg of **Z-VEID-FMK** to get a 10 mM stock solution.

- Dissolution: a. Add the calculated volume of high-purity DMSO to the vial containing the **Z-VEID-FMK** powder. b. Vortex the solution thoroughly for 1-2 minutes until the solid is completely dissolved. c. If dissolution is slow, sonicate the vial in an ultrasonic bath for 5-10 minutes or warm it gently to 37°C to ensure the compound is fully solubilized.[1][5] Visually inspect the solution to confirm that no particulates are present.
- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes or cryogenic vials.[2][3][5] b. Clearly label each aliquot with the compound name, concentration, and date of preparation. c. Store the aliquots at -20°C.[2][3] [5]



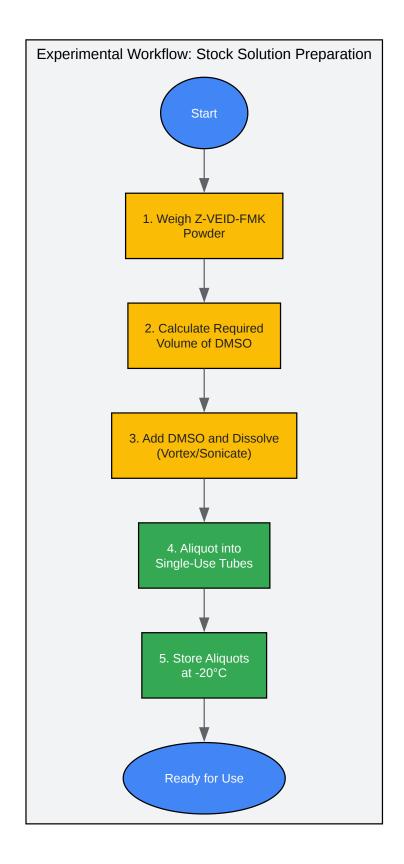
Note on Working Solutions:

For cell culture experiments, the final concentration of DMSO should be kept low (typically \leq 0.5%) to avoid solvent-induced cytotoxicity.[5] Prepare fresh working dilutions from the frozen stock solution in your cell culture medium just before use. A common working concentration for **Z-VEID-FMK** is in the range of 10-100 μ M.[5]

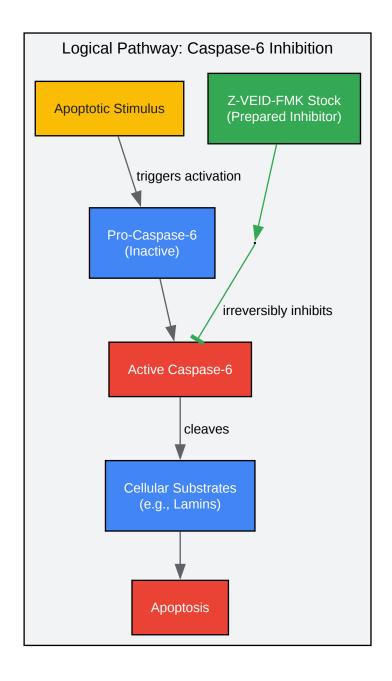
Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for stock solution preparation and the logical relationship of using the inhibitor.









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